

BI-749327: A Comparative Analysis of Potency on Human and Mouse TRPC6

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BI-749327

Cat. No.: B15619229

[Get Quote](#)

For researchers and drug development professionals investigating the role of the transient receptor potential canonical 6 (TRPC6) ion channel in various pathologies, the antagonist **BI-749327** has emerged as a potent and selective inhibitor. This guide provides a comparative overview of its inhibitory activity on human versus mouse TRPC6, supported by experimental data and detailed methodologies.

Potency Comparison: Human vs. Mouse TRPC6

BI-749327 exhibits a high degree of potency against both human and mouse TRPC6, with a slightly higher affinity for the murine ortholog. The half-maximal inhibitory concentration (IC₅₀) values are summarized in the table below, providing a clear quantitative comparison.

Species	IC ₅₀ (nM)
Human	19
Mouse	13

Data sourced from multiple references.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

The data indicates that **BI-749327** is a highly effective inhibitor of both human and mouse TRPC6 channels, with IC50 values in the low nanomolar range. This makes it a valuable tool for in vitro and in vivo studies across these species.

Experimental Determination of IC50 Values

The inhibitory potency of **BI-749327** on TRPC6 channels was determined using rigorous electrophysiological and cell-based assays.

Whole-Cell Patch Clamp Electrophysiology

Objective: To directly measure the inhibitory effect of **BI-749327** on TRPC6 channel currents.

Methodology:

- **Cell Culture:** Human Embryonic Kidney 293 (HEK293) cells were engineered to stably express either human or mouse TRPC6 channels.[3] These cells were cultured on glass coverslips for 24-48 hours prior to the experiment.[5]
- **Recording Setup:** A whole-cell patch-clamp configuration was established using borosilicate glass micropipettes.[5][6]
- **Channel Activation:** TRPC6 channels were activated by applying 1-oleoyl-2-acetyl-sn-glycerol (OAG), a diacylglycerol analog.[3][5]
- **Inhibitor Application:** Once a stable baseline current was achieved, varying concentrations of **BI-749327** were introduced to the cells.[5]
- **Data Analysis:** The resulting ion currents were measured and analyzed to determine the concentration-response relationship, from which the IC50 value was calculated.[5][6]

NFAT-Luciferase Reporter Assay

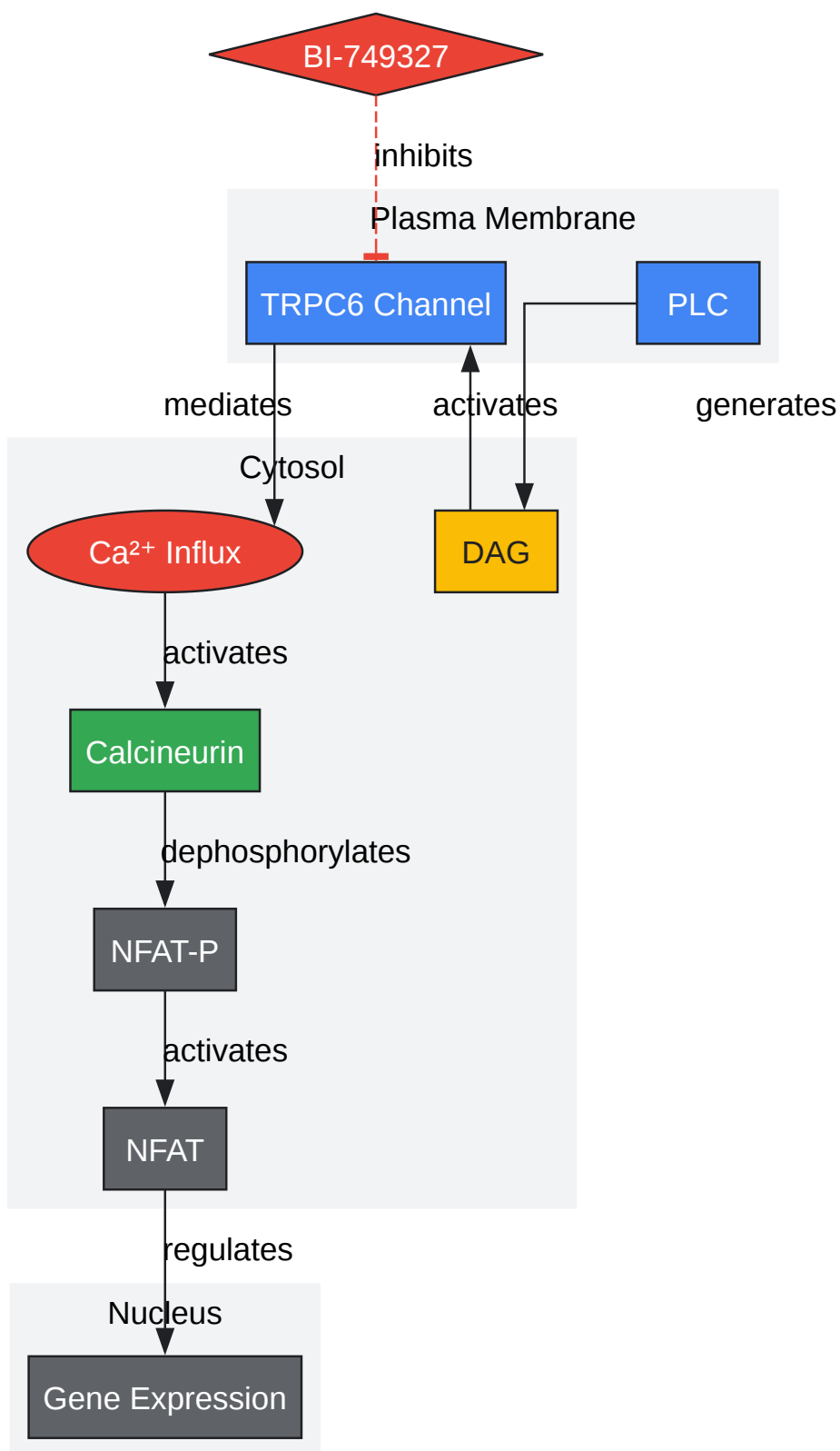
Objective: To assess the functional downstream consequences of TRPC6 inhibition.

Methodology:

- Cell Transfection: HEK293T cells were co-transfected with a plasmid encoding the TRPC6 channel and a reporter plasmid containing the luciferase gene under the control of a Nuclear Factor of Activated T-cells (NFAT)-responsive promoter.[3][6]
- Compound Incubation: The transfected cells were pre-incubated with different concentrations of **BI-749327**. [6]
- Channel Activation: TRPC6 channels were subsequently activated.[6]
- Luciferase Assay: Following an incubation period, the cells were lysed, and a luciferase substrate was added. The resulting luminescence, which is proportional to NFAT activity, was measured using a luminometer.[6]
- Data Analysis: The reduction in luciferase activity in the presence of **BI-749327** was used to determine its inhibitory potency.[6]

TRPC6 Signaling Pathway and Inhibition by BI-749327

TRPC6 is a key component of a signaling cascade that plays a critical role in cellular calcium homeostasis. Its activation leads to a cascade of events culminating in the activation of the transcription factor NFAT. **BI-749327** acts by directly blocking the TRPC6 channel, thereby preventing the initial influx of calcium and inhibiting the downstream signaling pathway.



[Click to download full resolution via product page](#)

Caption: TRPC6 signaling pathway and its inhibition by **BI-749327**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. axonmedchem.com](https://www.axonmedchem.com) [[axonmedchem.com](https://www.axonmedchem.com)]
- [3. In vivo selective inhibition of TRPC6 by antagonist BI 749327 ameliorates fibrosis and dysfunction in cardiac and renal disease - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [4. In vivo selective inhibition of TRPC6 by antagonist BI 749327 ameliorates fibrosis and dysfunction in cardiac and renal disease - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [5. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [6. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- To cite this document: BenchChem. [BI-749327: A Comparative Analysis of Potency on Human and Mouse TRPC6]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15619229/docs#bi-749327-a-comparative-analysis-of-potency-on-human-and-mouse-trpc6>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)